

cyclohexyldiphenylphosphine oxide synonyms and IUPAC name

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Compound of Interest

Compound Name: **Cyclohexyldiphenylphosphine oxide**

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A Technical Guide to Cyclohexyldiphenylphosphine Oxide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **cyclohexyldiphenylphosphine oxide**, a significant organophosphorus compound. It details its chemical identity, physical properties, and synthesis methodologies, offering valuable information for its application in research and development.

Nomenclature and Identification

Cyclohexyldiphenylphosphine oxide is identified by the IUPAC name [cyclohexyl(phenyl)phosphoryl]benzene^{[1][2][3][4]}. It is also known by several synonyms, which are listed in the table below.

Table 1: Synonyms for **Cyclohexyldiphenylphosphine Oxide**

Synonym	Reference(s)
Cyclohexyl(diphenyl)phosphane oxide	[4]
Diphenyl(cyclohexyl)phosphine oxide	[3][4][5]
Diphenylcyclohexylphosphine oxide	[4]
(Diphenylphosphinyl)cyclohexane	[3]
Phosphine oxide, cyclohexyldiphenyl-	[4][6]
(cyclohexyl-phenylphosphoryl)benzene	[3]
cyclohexyldiphenylphosphino-1-one	[3]

Physicochemical Properties

Cyclohexyldiphenylphosphine oxide is typically a white to off-white solid, appearing as a powder or crystalline powder[2][4][5]. It is soluble in organic solvents like toluene and dichloromethane but has low solubility in water[4][5][6].

Table 2: Quantitative Data for **Cyclohexyldiphenylphosphine Oxide**

Property	Value	Reference(s)
Molecular Formula	C ₁₈ H ₂₁ OP	[1][2]
Molecular Weight	284.33 g/mol	[1][6]
CAS Number	13689-20-8	[1][2]
Melting Point	162.0-172.0 °C	[2][5][6]
Boiling Point (Predicted)	397.2 ± 11.0 °C	[5][6]
Density (Predicted)	1.10 ± 0.1 g/cm ³	[5][6]

Spectroscopic data, including ¹H NMR, GC-MS, and IR spectra, are also available for this compound[1].

Experimental Protocols: Synthesis

A common method for the synthesis of **cyclohexyldiphenylphosphine oxide** involves the oxidation of its corresponding phosphine, cyclohexyldiphenylphosphine. This precursor can be synthesized through several routes.

1. Synthesis of Cyclohexyldiphenylphosphine:

- From **Cyclohexyldiphenylphosphine Oxide**: A notable synthesis route involves the reduction of the stable and air-insensitive **cyclohexyldiphenylphosphine oxide**. This reduction is typically achieved using aluminum hydride reducing agents like aluminum hydride or diisobutylaluminum hydride, with reported yields of 85-95%^[7].
- Hydrophosphination: An atom-economical alternative is the hydrophosphination reaction, which involves the addition of diphenylphosphine across the double bond of cyclohexene^[7].

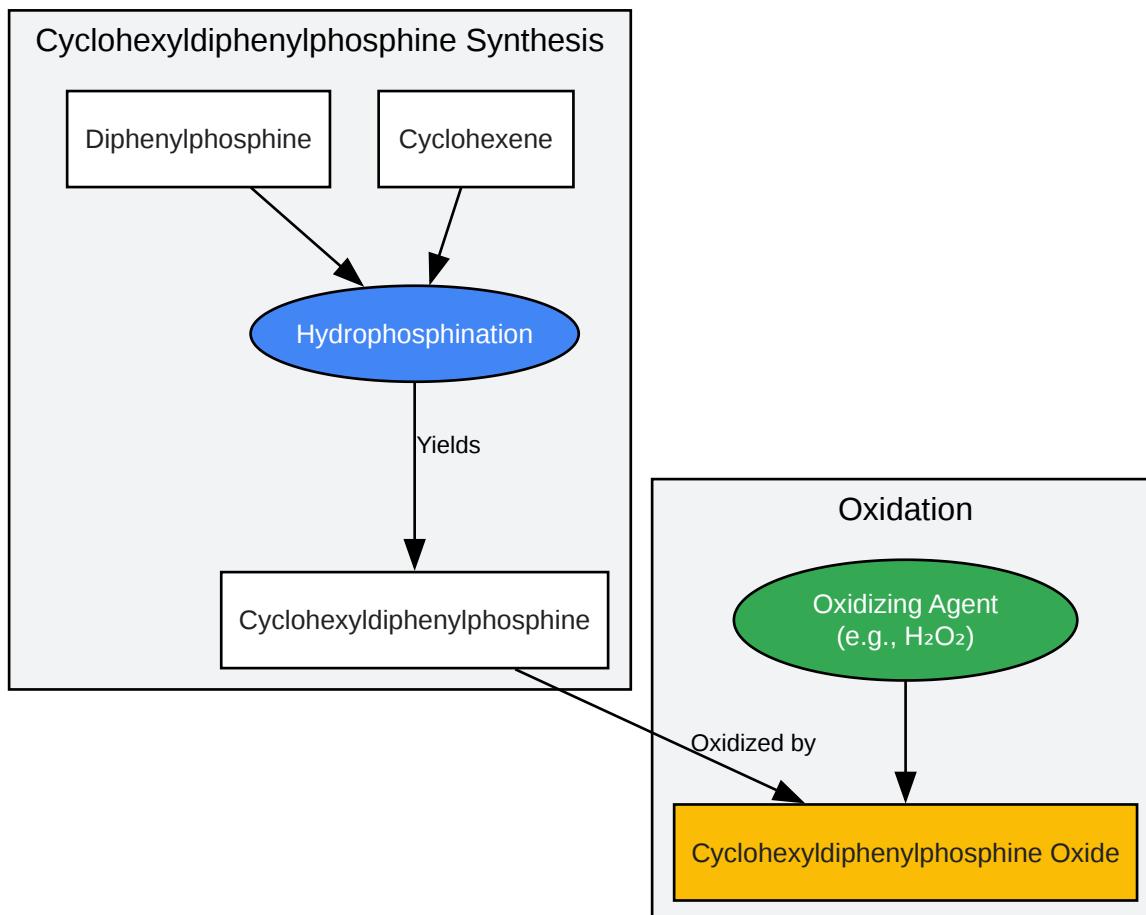
2. Oxidation to **Cyclohexyldiphenylphosphine Oxide**:

The oxidation of the resulting cyclohexyldiphenylphosphine to **cyclohexyldiphenylphosphine oxide** can be achieved using various oxidizing agents. A general method involves the use of hydrogen peroxide. For a related compound, (diphenyl phosphine oxygen base) (sym-trimethylbenzene base) ketone, a 30% hydrogen peroxide solution was used to achieve oxidation^[8]. The reaction progress is monitored until completion, followed by workup with a saturated sodium bicarbonate solution and extraction to isolate the product^[8].

Logical Workflow for Synthesis

The following diagram illustrates a logical workflow for the synthesis of **cyclohexyldiphenylphosphine oxide**, starting from common precursors.

Synthesis of Cyclohexyldiphenylphosphine Oxide

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